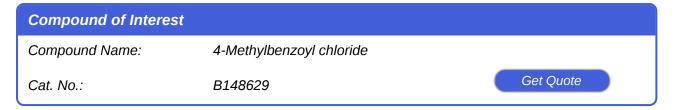


A Technical Guide to 4-Methylbenzoyl Chloride: Commercial Availability, Suppliers, and Applications

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For researchers, scientists, and professionals in drug development, the procurement of high-quality reagents is a critical first step in the research and development pipeline. **4-Methylbenzoyl chloride** (also known as p-Toluoyl chloride), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals, is widely available from a variety of commercial suppliers.[1][2][3] This technical guide provides an in-depth overview of its commercial availability, key suppliers, and technical specifications, along with illustrative experimental protocols.

Commercial Availability and Key Suppliers

4-Methylbenzoyl chloride is readily available in various grades, including industrial and pharmaceutical grades, to suit different research and manufacturing needs.[4] A multitude of global and regional suppliers offer this compound in quantities ranging from grams for laboratory research to metric tons for industrial production.

Below is a comparative table of prominent suppliers and their typical product specifications.



Supplier	Purity	Available Grades	CAS Number	Molecular Formula	Additional Notes
Sigma- Aldrich (Merck)	98%	Research Grade	874-60-2	C ₈ H ₇ ClO	Provides detailed technical data and safety information. [4]
Thermo Fisher Scientific	≥98.5% (GC)	Laboratory Chemicals	874-60-2	C8H7CIO	Offers various packaging sizes for research and development.
TCI Chemicals	>98.0% (GC)	Reagent Grade	874-60-2	C8H7ClO	Provides analytical charts and detailed specifications
Ottokemi	98%	Laboratory Reagent	874-60-2	CH₃C6H4CO CI	Supplies to India and worldwide.[3] [6]
Shree Sulphurics Pvt. Ltd.	Standard & Customized	Industrial	874-60-2	C ₈ H ₇ ClO	A manufacturer based in India.[1]
Chem-Impex	≥ 98% (GC)	Research & Development	874-60-2	C8H7CIO	Specializes in organic synthesis intermediates .[2]



Zarlish Polychemical s Private Limited	99%	Industrial	874-60-2	C ₈ H ₇ ClO	An Indian supplier.[7]
LookChem	≥98.0% (GC)	Commercial	874-60-2	C ₈ H ₇ ClO	An online marketplace with multiple listed suppliers.[8]

Technical Data Summary

A comprehensive understanding of the physicochemical properties of **4-Methylbenzoyl chloride** is essential for its safe handling and effective use in experimental procedures.

Property	Value	Reference	
CAS Number	874-60-2	[1][3][4][5][6]	
Molecular Weight	154.59 g/mol	[1][4][6][9]	
Appearance	Colorless to light yellow or light brown liquid	[1][2][10]	
Purity	Typically ≥98%	[2][3][4][5][6]	
Melting Point	-4 to -2 °C	[1][4]	
Boiling Point	225-227 °C	[1][4]	
Density	~1.169 g/mL at 25 °C	[1][4]	
Refractive Index	~1.553 at 20 °C	[4]	
Solubility	Reacts with water and alcohol	[11]	

Experimental Protocols

4-Methylbenzoyl chloride is a versatile reagent primarily used for the introduction of the 4-methylbenzoyl (p-toluoyl) group into molecules. Its high reactivity makes it a valuable tool in



acylation reactions.

General Procedure for N-Acylation of Amines

This protocol provides a general method for the N-acylation of a primary or secondary amine using **4-Methylbenzoyl chloride**.

Materials:

- Amine substrate
- · 4-Methylbenzoyl chloride
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Pyridine)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Dissolve the amine substrate (1.0 equivalent) in the anhydrous aprotic solvent in a roundbottom flask equipped with a magnetic stir bar.
- Add the tertiary amine base (1.1 to 1.5 equivalents) to the solution and stir.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add **4-Methylbenzoyl chloride** (1.05 equivalents) dropwise to the stirred solution. The reaction is often exothermic.



- Allow the reaction to warm to room temperature and stir for 2-16 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude N-(4-methylbenzoyl) product.
- Purify the crude product by recrystallization or column chromatography as needed.

This compound is a key intermediate in the synthesis of various pharmaceuticals, including derivatives of Desloratadine.[3]

Visualizing Workflows and Pathways

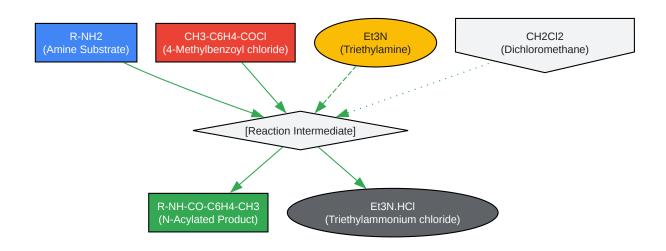
To further aid researchers, the following diagrams illustrate key processes related to the procurement and use of **4-Methylbenzoyl chloride**.



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Procurement and R&D workflow for **4-Methylbenzoyl chloride**.





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Generalized pathway for N-acylation using **4-Methylbenzoyl chloride**.

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